

A Technical Guide to the Development and Registration of Ethaboxam

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Compound of Interest

Compound Name: Ethaboxam

Cat. No.: B041704

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Introduction

Ethaboxam is a systemic, thiazole carboxamide fungicide developed for the control of plant diseases caused by oomycetes, a group of destructive pathogens responsible for diseases like late blight, downy mildew, and root rot.[1] Classified by the Fungicide Resistance Action Committee (FRAC) in Group 22, **Ethaboxam**'s unique mode of action targets β -tubulin assembly in mitosis, making it a critical tool in integrated pest management (IPM) and resistance management programs.[1] This technical guide provides an in-depth overview of its development history, regulatory journey, mechanism of action, and key technical data for researchers and professionals in the field.

History of Development and Commercialization

Ethaboxam was the first proprietary fungicide to be developed in Korea.[1] It was discovered in 1993 by scientists at LG Chemical Ltd. (which later became LG Life Sciences).[1] Following extensive evaluation, it was first registered in South Korea in 1998 and commercially launched in 1999.[1] The fungicide entered the global market in various countries around 2005 for foliar and soil applications.[1][2]

A significant milestone in its commercial history occurred in December 2011, when Sumitomo Chemical Co., Ltd. (SCC) acquired the **ethaboxam** business from LG Life Sciences.[2] Under the agreement, LG Life Sciences would continue to manufacture the technical grade active ingredient for SCC.[2] SCC's U.S. subsidiary, Valent U.S.A. LLC, now manages the registration and marketing of **Ethaboxam** in North America.[2][3]

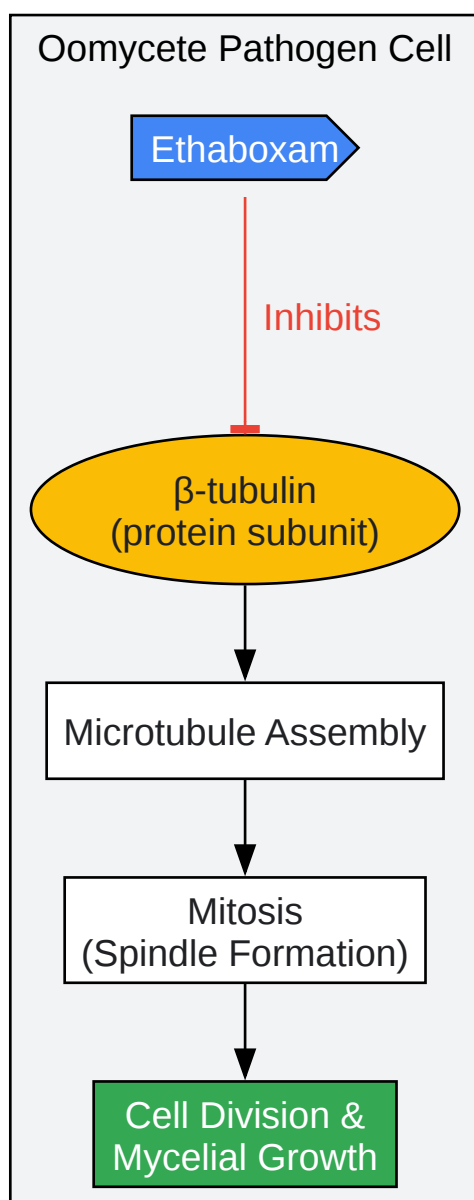


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A diagram illustrating the key development and registration milestones of **Ethaboxam**.

Mechanism of Action

Ethaboxam's primary mode of action is the inhibition of mitosis and cell division in oomycete pathogens.[1][3] It specifically targets the β -tubulin protein, interfering with its assembly into microtubules.[1] Microtubules are essential components of the cytoskeleton and are critical for the formation of the mitotic spindle, which segregates chromosomes during cell division. By disrupting this process, **Ethaboxam** halts the proliferation of the pathogen.[1] It exhibits both protective and curative properties, meaning it can prevent infection and act on existing infections.[1] Some evidence also suggests it may have multiple sites of action, including the inhibition of nuclei migration and mitochondrial oxygen consumption.



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Signaling pathway for **Ethaboxam**'s mode of action on β -tubulin assembly.

Registration and Regulatory Status

Ethaboxam's registration has expanded globally since its initial approval in Korea. In North America, Health Canada's Pest Management Regulatory Agency (PMRA) granted full registration for its use as a seed treatment on November 4, 2014.^[4] The United States Environmental Protection Agency (EPA) first registered **Ethaboxam** Technical Fungicide on March 4, 2014.^[5] As of 2024, it is registered for use on a variety of crops, including tuberous

and corm vegetables, cucurbits, and brassicas, as well as for seed treatments.[3][6] In February 2022, Valent U.S.A. LLC petitioned the EPA for an extension of the exclusive use period for data supporting **Ethaboxam**, which was granted, extending data protection to March 4, 2027.[5][7] **Ethaboxam** is not currently approved for use in Great Britain or the European Union.

Table 1: Key Registration Milestones

Date	Event
1998	First registered in South Korea.[1]
2006	Import tolerance established in the United States for residues on grapes.[1]
Sep 2011	Registration applications submitted in the USA and Canada by Valent U.S.A.[2]
Mar 4, 2014	First registration granted by the U.S. EPA (EPA Reg. No. 59639-185).[5]
Nov 4, 2014	Full registration for sale and use granted by Health Canada.[4]
Apr 25, 2023	U.S. EPA grants a 3-year extension of the exclusive use data protection period.[5]

Fungicidal Efficacy

In vitro studies have quantified **Ethaboxam**'s potent activity against key oomycete pathogens. The Minimum Inhibitory Concentration (MIC) is a standard measure of a compound's effectiveness.

Table 2: In Vitro Fungicidal Activity of Ethaboxam

Pathogen	Metric	Value / Time
Phytophthora infestans (Late Blight)	MIC Range	0.1 to 0.5 mg/L[8]
Phytophthora capsici (Phytophthora Blight)	MIC Range	1.0 to 5.0 mg/L[8]
Phytophthora infestans (5 isolates)	Time to Inactivation (at 10 mg/L)	Within 48 hours[8]
Phytophthora capsici (5 isolates)	Time to Inactivation (at 10 mg/L)	Within 96 hours[8]

These studies demonstrate that **Ethaboxam** effectively suppresses the development of major crop diseases like tomato late blight and pepper Phytophthora blight.[8]

Key Experimental Methodologies

Protocol for Determining Minimum Inhibitory Concentration (MIC) This generalized protocol is based on standard broth or agar dilution methods used to evaluate antimicrobial agents.

- **Preparation of Fungal Inoculum:** Cultures of the target oomycete (e.g., *Phytophthora infestans*) are grown on a suitable nutrient agar. A suspension of zoospores or mycelial fragments is prepared and standardized to a specific concentration (e.g., 1×10^5 CFU/mL).
- **Preparation of **Ethaboxam** Dilutions:** A stock solution of **Ethaboxam** is prepared in a suitable solvent. A series of two-fold dilutions are then made in a liquid growth medium within a 96-well microtiter plate to achieve a range of final concentrations (e.g., from 100 mg/L down to <0.1 mg/L).
- **Inoculation:** Each well of the microtiter plate is inoculated with the standardized fungal suspension. Control wells containing only the growth medium (negative control) and medium with the fungal inoculum but no **Ethaboxam** (positive control) are included.

- Incubation: The plate is incubated at an optimal temperature (e.g., 20-25°C) for a period sufficient for visible growth to appear in the positive control wells (typically 48-96 hours).
- Determination of MIC: The MIC is determined as the lowest concentration of **Ethaboxam** at which there is no visible growth of the pathogen.^[7]^[9]

Protocol for Residue Analysis in Plant Tissues (Based on Method RM-49R) This protocol outlines a method for determining **Ethaboxam** residues in crop samples for regulatory purposes.^[1]

- Sample Extraction: A homogenized crop sample (e.g., 15 g) is extracted twice with a solution of acetone and water (3:1, v/v). The mixture is centrifuged to separate the liquid extract from solid plant material.
- Dilution and Filtration: The combined liquid extracts are diluted with methanol or an internal standard solution and water. The resulting solution is passed through a syringe filter to remove any remaining particulates.
- Instrumental Analysis: The filtered sample is analyzed using Liquid Chromatography with tandem Mass Spectrometry (LC/MS/MS) with electrospray ionization (ESI) in positive ion mode.
- Quantification: Separation is achieved via gradient elution. The concentration of **Ethaboxam** is determined by comparing the resulting signal to that of known analytical standards. The limit of detection for this type of method can be in the low parts per billion (ppb) range.

Protocol for In Vitro Tubulin Polymerization Assay This biochemical assay can be used to confirm **Ethaboxam**'s mechanism of action by directly measuring its effect on microtubule formation.

- Reagent Preparation: Purified porcine or bovine brain tubulin is reconstituted in a polymerization buffer (e.g., 80 mM PIPES, 2 mM MgCl₂, 0.5 mM EGTA) on ice. GTP is added to a final concentration of 1 mM to initiate polymerization.
- Assay Setup: The tubulin/GTP mixture is added to the wells of a microplate. Test compounds, including a negative control (solvent only), a positive control inhibitor (e.g., nocodazole), and various concentrations of **Ethaboxam**, are added to the wells.

- **Polymerization Monitoring:** The plate is immediately transferred to a spectrophotometer pre-warmed to 37°C. Tubulin polymerization is monitored by measuring the increase in optical density (turbidity) at 350 nm over time (e.g., for 60-90 minutes). Polymerization of tubulin into microtubules causes light to scatter, increasing the absorbance reading.
- **Data Analysis:** The rate and extent of polymerization are calculated from the resulting curves. An inhibitory compound like **Ethaboxam** will show a dose-dependent decrease in the rate and final optical density compared to the negative control.

Toxicology and Environmental Profile

Regulatory agencies have conducted extensive reviews of **Ethaboxam**'s toxicological and environmental fate characteristics. The following tables summarize key quantitative data.

Table 3: Human Health Risk Assessment
Summary

Endpoint	Value
Acute Population Adjusted Dose (PAD)	No hazard from single exposure
Chronic Population Adjusted Dose (cPAD)	0.055 mg/kg/day
Carcinogenicity Classification	Suggestive evidence of carcinogenic potential

Table 4: Ecotoxicology Summary

Organism Group	Endpoint	Value
Fish	Acute	51 ppb
	Chronic	880 ppb
Aquatic Invertebrate	Acute	185 ppb
	Chronic	50 ppb
Aquatic Plants (Vascular)	IC50	13,000 ppb
Aquatic Plants (Non-vascular)	IC50	3,600 ppb
Honey Bee	Acute Contact (LD50)	20.4 µ g/bee
Acute Oral (LD50)	44.7 µ g/bee	

Table 5: Environmental Fate Characteristics

Parameter	Value
Soil Aerobic Half-life	0.9 to 9.6 days
Soil Anaerobic Half-life	135 days
Water Photolysis Half-life	4.5 days
Soil Mobility (Koc)	404 to 1,684 mL/g (Slightly to moderately mobile)
Volatility	Nonvolatile (Vapor pressure = 6.1×10^{-7} torr)

Conclusion

From its discovery in Korea to its acquisition and global expansion by Sumitomo Chemical, **Ethaboxam** represents a significant advancement in the control of oomycete pathogens. Its unique FRAC Group 22 mode of action, targeting β -tubulin assembly, provides a vital tool for managing fungicide resistance. Supported by a comprehensive regulatory data package,

Ethaboxam is registered for a growing number of uses in North America and other regions. Its well-characterized efficacy, combined with established protocols for use and analysis, ensures its continued role as a key component in modern agricultural disease management programs.

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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. en.iaclid.com [en.iaclid.com]
- 3. Magnitude of the Residue Analyses in Minor Crops from Experimental Applications of Pesticides - AGRICULTURAL RESEARCH SERVICE [portal.nifa.usda.gov]
- 4. Antibiotic susceptibility testing using minimum inhibitory concentration (MIC) assays - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mda.state.mn.us [mda.state.mn.us]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 9. idexx.dk [idexx.dk]
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